

Technical Guide to 2-Bromobenzaldehyde Diethyl Acetal: Safety, Handling, and Emergency Protocols

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Compound of Interest

Compound Name: 2-Bromobenzaldehyde diethyl acetal

Cat. No.: B1273417

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **2-Bromobenzaldehyde diethyl acetal** (CAS No. 35822-58-3). The information is compiled and synthesized from multiple safety data sheets and technical sources to ensure a thorough understanding for professionals in research and development.

Section 1: Chemical Identification and Physical Properties

2-Bromobenzaldehyde diethyl acetal is a colorless liquid used as a protecting group for aldehydes and as an intermediate in organic synthesis.^{[1][2]}

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₅ BrO ₂	[1][2]
Molecular Weight	259.14 g/mol	[1][2]
Appearance	Colorless Liquid	[3]
Boiling Point	95 °C @ 1 mmHg (1.33 hPa)	[4]
116 °C @ 0.7 mmHg	[5]	
Density	1.285 g/cm ³ at 25 °C	[5]
Flash Point	113 °C (235.4 °F) - Closed Cup	[3]
Refractive Index	n _{20/D} 1.5156	[5]
Water Solubility	Immiscible	[3]
Storage Class	10 - Combustible liquids	[5]

Section 2: Hazard Identification and GHS Classification

There is some discrepancy in the classification of this chemical. While some suppliers classify it as not hazardous under OSHA standards, others provide a GHS classification with a "Warning" signal word.[3] For maximum safety, it is prudent to adhere to the more cautious classification.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Source(s):	[5]	

Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338[5]

Section 3: Toxicological and Ecotoxicity Data

Toxicity Data

Quantitative toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **2-Bromobenzaldehyde diethyl acetal** are not available as the toxicological properties have not been fully investigated.[3] However, studies on related benzaldehyde compounds suggest potential for irritation and, at high concentrations, other adverse effects.[6][7][8]

Ecotoxicity Data

Specific ecotoxicity data for this compound is not readily available. General guidance suggests preventing its release into the environment.[9] One related compound, 2-Bromobenzaldehyde ethylene acetal, is classified as harmful to aquatic life with long-lasting effects (Aquatic Chronic 3, H412), suggesting this compound may also pose an environmental risk.[3]

Section 4: Experimental Protocols and Safe Handling

General Handling and Storage Protocol

Safe handling is paramount when working with any chemical intermediate. The following protocol outlines best practices for handling and storing **2-Bromobenzaldehyde diethyl acetal**

in a laboratory setting.

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to prevent the accumulation of vapors.[10]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles and a face shield.[9]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or butyl rubber). Inspect gloves for integrity before each use.[9]
 - Body Protection: A lab coat or chemically resistant apron is required. Ensure skin is not exposed.[3]
- Dispensing and Weighing:
 - When transferring from larger containers, ensure adequate ventilation, preferably within a fume hood.[10]
 - Grounding and bonding are necessary when transferring from metal containers larger than five gallons to prevent static discharge, a potential ignition source.[11][12]
 - Containers should be kept tightly closed when not in use.[13]
- Heating: Never heat with an open flame.[10] Use a heating mantle, oil bath, or other controlled heating source.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from sources of ignition.[3]
 - Segregate from strong oxidizing agents, acids, and bases.[5][12]
 - Store in tightly sealed containers, preferably under an inert atmosphere (e.g., Argon) for long-term storage.[14]

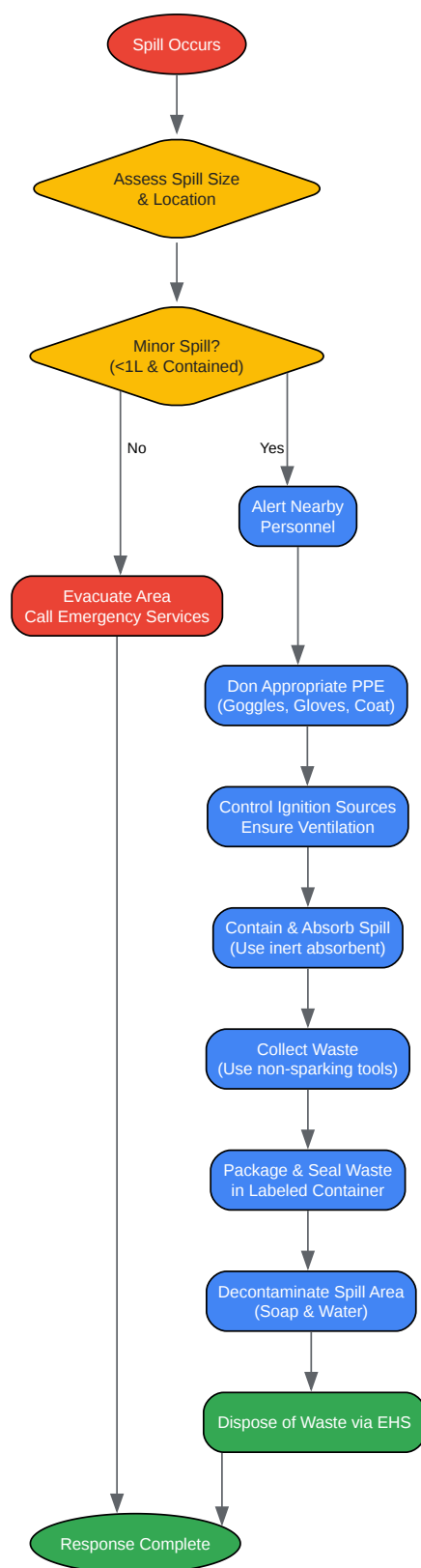
Spill Cleanup Protocol

A minor spill of **2-Bromobenzaldehyde diethyl acetal** in a laboratory can be managed by trained personnel by following this procedure. For large spills, or any spill outside of a contained area, evacuate and call emergency responders.

- Alert and Assess: Alert personnel in the immediate area. Ensure the spill is contained and not near an ignition source.[\[2\]](#)
- Don PPE: At a minimum, wear a lab coat, safety goggles, and heavy-duty nitrile gloves.[\[13\]](#)
- Control Vapors and Contain Spill: Use a non-flammable absorbent material, such as spill pads or vermiculite, to cover the spill. This helps suppress vapors.[\[15\]](#) Work from the outside of the spill inward to prevent spreading.[\[9\]](#) Do not use paper towels as they are combustible.[\[15\]](#)
- Collect Absorbent: Once the liquid is fully absorbed, use non-sparking tools (e.g., plastic scoop) to collect the material.[\[9\]](#)
- Package Waste: Place the contaminated absorbent into a heavy-duty, sealable plastic bag or a designated hazardous waste container.[\[9\]](#)[\[15\]](#)
- Decontaminate Area: Clean the spill surface with soap and water.
- Dispose of Waste: Label the sealed container as hazardous waste and arrange for disposal according to your institution's environmental health and safety guidelines.[\[1\]](#)[\[9\]](#)

Section 5: Visualized Emergency Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of **2-Bromobenzaldehyde diethyl acetal**.



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Caption: Logical workflow for responding to a chemical spill.

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